

4-Bromooctane: A Comprehensive Technical Guide to Safety, Handling, and Disposal

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Compound of Interest

Compound Name: 4-Bromooctane

Cat. No.: B1583688

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential safety, handling, and disposal procedures for **4-Bromooctane** (CAS No. 999-06-4). The information is compiled from various safety data sheets and chemical databases to ensure a comprehensive understanding for professionals working with this compound.

Chemical and Physical Properties

4-Bromooctane is a colorless liquid with a faint, sweet odor.^{[1][2]} It is an organic compound with the molecular formula $C_8H_{17}Br$.^{[1][2][3]} Understanding its physical and chemical properties is fundamental to its safe handling and use in experimental settings.

Table 1: Physical and Chemical Properties of **4-Bromooctane**

Property	Value	Source
Molecular Formula	C ₈ H ₁₇ Br	[1] [2] [3] [4]
Molecular Weight	193.12 g/mol	[1] [3] [4]
Appearance	Colorless liquid	[1] [2]
Odor	Faint, sweet	[1] [2]
Boiling Point	190.8 °C at 760 mmHg	[1]
Flash Point	56.1 °C	[1] [2]
Density	1.108 g/cm ³	[1]
Vapor Pressure	0.739 mmHg at 25°C	[2]
Refractive Index	1.45	[1]
LogP	3.74020	

Safety and Hazard Information

While specific toxicity data for **4-Bromooctane** is largely unavailable in the provided search results, general precautions for handling halogenated organic compounds should be strictly followed.[\[5\]](#) The health hazards of this product have not been fully investigated.[\[6\]](#)

Table 2: Hazard Identification and Precautionary Statements

Hazard Category	GHS Classification	Precautionary Statements
Health Hazards	Not fully classified; potential irritant.[5][6]	Avoid breathing mist, gas, or vapors.[5] Avoid contact with skin and eyes.[5][7] Wash hands and face thoroughly after handling.[7]
Physical Hazards	Combustible liquid.[7][8][9]	Keep away from heat, sparks, open flames, and hot surfaces. [7][8][9][10] No smoking.[7][8][9]
Environmental Hazards	Potentially toxic to aquatic life. [7][8]	Avoid release to the environment.[7][8]

Note: GHS classification data for **4-Bromooctane** is not consistently available. The information presented is based on related compounds and general chemical safety principles.

Handling and Storage Protocols

Proper handling and storage are crucial to minimize exposure and ensure laboratory safety.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **4-Bromooctane** to determine the appropriate PPE. The following are general recommendations:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[5]
- Skin Protection: Wear impervious, chemical-resistant gloves and protective clothing.[5][6]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[5] Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[6][7]

Safe Handling Procedures

- Handle in a well-ventilated place.[5][7]

- Avoid the formation of dust and aerosols.[5]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[5][7]
- Do not eat, drink, or smoke when using this product.[9]

Storage Conditions

- Store the container tightly closed in a dry, cool, and well-ventilated place.[5][7][10]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[7][10]
- Keep away from heat, sparks, and flame.[8][9][10]

Emergency Procedures

First-Aid Measures

Table 3: First-Aid Measures for **4-Bromooctane** Exposure

Exposure Route	First-Aid Protocol
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[5]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[5]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[5]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[5\]](#)
- Specific Hazards: Upon combustion, it may produce toxic fumes.[\[6\]](#)[\[7\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[\[5\]](#)

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas.[\[5\]](#)
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[\[5\]](#)
- Containment and Cleaning: Collect and arrange for disposal. Keep the chemical in suitable, closed containers for disposal. Use spark-proof tools and explosion-proof equipment.[\[5\]](#) Absorb the spill with inert material (e.g., sand, earth) and place it in a suitable container for disposal.[\[7\]](#)[\[11\]](#)

Disposal Procedures

The disposal of **4-Bromooctane** must be conducted in accordance with local, regional, and national regulations.

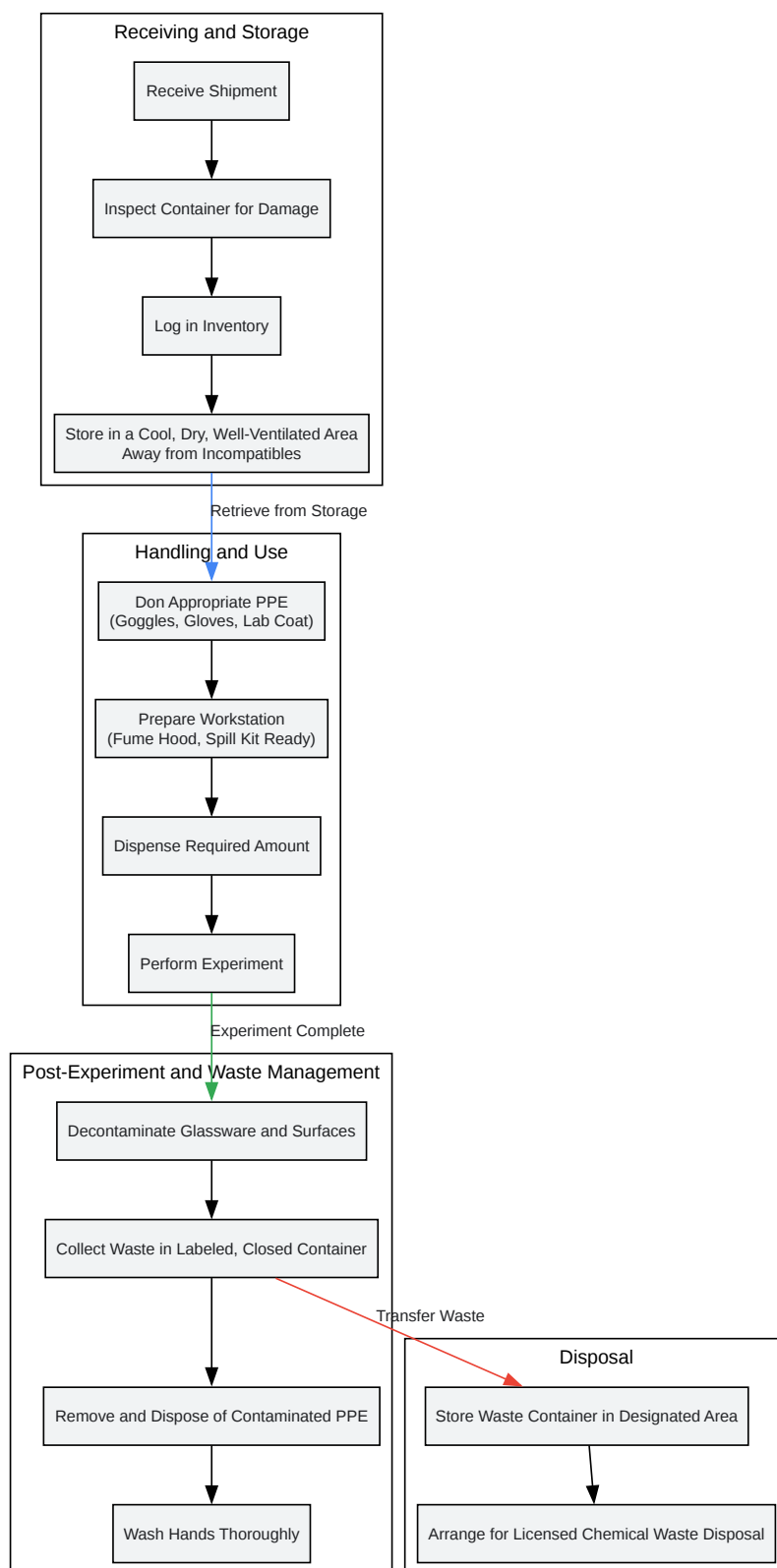
- Product Disposal: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[5\]](#) Do not contaminate water, foodstuffs, feed, or seed by storage or disposal. Do not discharge to sewer systems.
[\[5\]](#)
- Contaminated Packaging: Containers can be triply rinsed (or equivalent) and offered for recycling or reconditioning.[\[5\]](#) Alternatively, the packaging can be punctured to make it unusable for other purposes and then be disposed of in a sanitary landfill.[\[5\]](#)

Experimental Protocols and Data

It is important to note that the safety data sheets and chemical databases reviewed for this guide do not contain detailed experimental protocols for the synthesis, use, or specific safety testing of **4-Bromooctane**. The information provided is a compilation of standardized safety recommendations. Researchers should develop specific standard operating procedures (SOPs) for their experimental setups that incorporate the safety information outlined in this guide. Quantitative toxicity data, such as LD50 and LC50 values, were not available in the consulted resources.^[5]

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **4-Bromooctane** from receipt to disposal.



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Caption: Workflow for the safe handling of **4-Bromooctane**.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive risk assessment and adherence to all applicable safety regulations and institutional protocols. Always consult the most current Safety Data Sheet (SDS) for **4-Bromooctane** before use.

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- To cite this document: BenchChem. [4-Bromooctane: A Comprehensive Technical Guide to Safety, Handling, and Disposal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583688#4-bromooctane-safety-handling-and-disposal-procedures]

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